

A Comparative Guide to Inter-laboratory Analysis of 2,5-Dimethylphenol

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Compound of Interest

Compound Name: 2,5-Dimethylphenol

Cat. No.: B165462

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This guide provides a comparative overview of analytical methodologies for the determination of **2,5-Dimethylphenol**, a compound relevant in environmental monitoring and as a metabolite in drug development. The data and protocols presented are synthesized from established analytical methods and scientific literature to offer a benchmark for laboratories.

Comparative Analysis of Method Performance

The performance of analytical methods for **2,5-Dimethylphenol** can vary based on the chosen technique and laboratory practices. Below is a summary of typical performance data for common analytical approaches. This data is compiled from various sources to simulate an inter-laboratory comparison.

Parameter	Gas Chromatography - Flame Ionization Detector (GC-FID)	Gas Chromatography - Mass Spectrometry (GC-MS)	High-Performance Liquid Chromatography (HPLC-UV)
Method Detection Limit (MDL)	1.5 µg/L	0.5 - 1.0 µg/L	5 - 10 µg/L
Limit of Quantification (LOQ)	5.0 µg/L	1.5 - 3.0 µg/L	15 - 30 µg/L
Linear Range	5 - 1000 µg/L	1 - 1000 µg/L	20 - 1000 µg/L
Recovery (%)	85 - 110%	90 - 115%	80 - 105%
Precision (RSD %)	< 15%	< 10%	< 20%

Experimental Protocols

Detailed methodologies are crucial for reproducible and comparable results. The following sections outline standard protocols for the analysis of **2,5-Dimethylphenol** in aqueous samples.

Sample Preparation: Liquid-Liquid Extraction (LLE)

This protocol is a common and robust method for extracting phenols from a water matrix.

Materials:

- 1-liter amber glass bottle with Teflon-lined cap
- Concentrated Sulfuric Acid (H₂SO₄)
- Dichloromethane (DCM), pesticide grade or equivalent
- Sodium sulfate, anhydrous, reagent grade
- Separatory funnel, 2-liter
- Kuderna-Danish (K-D) concentrator with a 10-mL concentrator tube

- Water bath
- Nitrogen evaporation apparatus

Procedure:

- Collect a 1-liter grab sample in an amber glass bottle.
- Acidify the sample to pH < 2 with concentrated H₂SO₄.
- Transfer the sample to a 2-liter separatory funnel.
- Add 60 mL of DCM to the separatory funnel.
- Shake the funnel vigorously for 2 minutes with periodic venting to release pressure.
- Allow the organic layer to separate from the water phase for a minimum of 10 minutes.
- Drain the DCM extract into a flask containing anhydrous sodium sulfate to remove residual water.
- Repeat the extraction two more times with fresh 60-mL aliquots of DCM, combining all extracts.
- Concentrate the extract to approximately 1 mL using a Kuderna-Danish apparatus on a water bath.
- Further concentrate the extract to the final volume of 1.0 mL using a gentle stream of nitrogen.

Analytical Determination: Gas Chromatography - Mass Spectrometry (GC-MS)

GC-MS provides excellent selectivity and sensitivity for the analysis of **2,5-Dimethylphenol**.

Instrumentation:

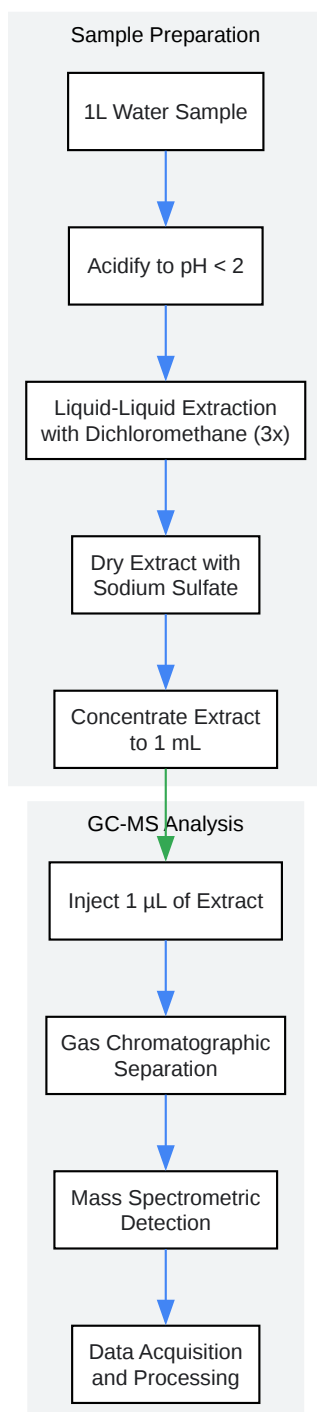
- Gas chromatograph with a capillary column (e.g., 30 m x 0.25 mm ID x 0.25 μ m film thickness, 5% phenyl-methylpolysiloxane)
- Mass spectrometer detector
- Autosampler

GC-MS Conditions:

- Injector Temperature: 250 °C
- Injection Volume: 1 μ L, splitless
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C
 - Hold at 280 °C for 5 minutes
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: 35-350 amu

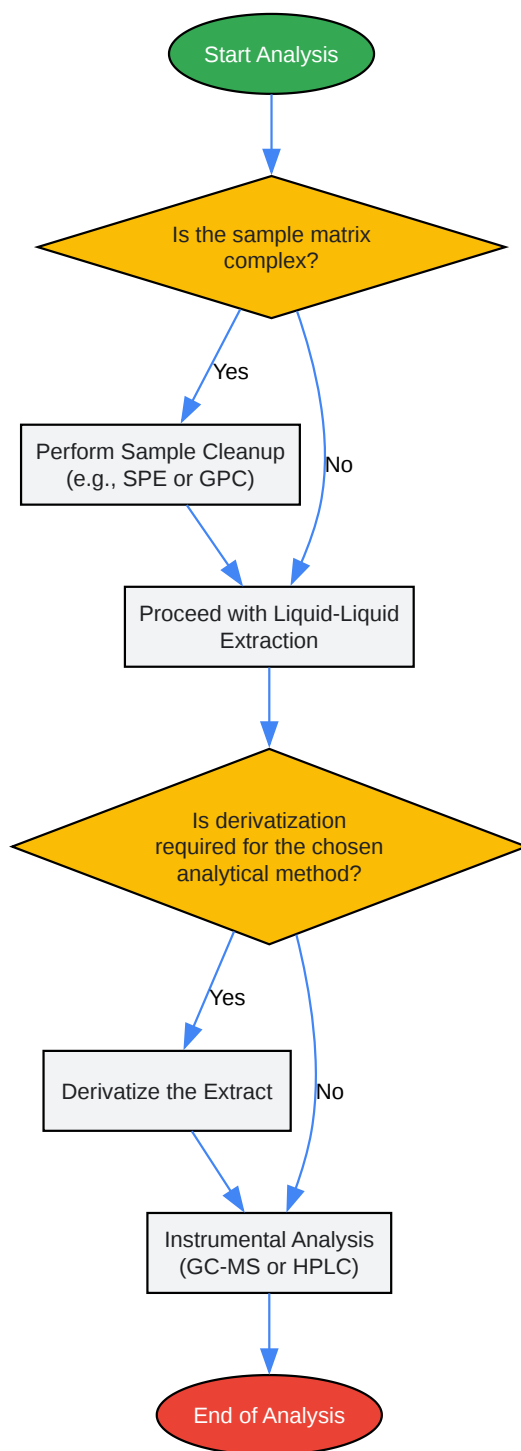
Visualized Workflows

The following diagrams illustrate the key workflows in the analysis of **2,5-Dimethylphenol**.



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Caption: General workflow for the analysis of **2,5-Dimethylphenol** in water by GC-MS.



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Caption: Decision logic for selecting an appropriate analytical workflow.

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